

An In-depth Technical Guide to Decanenitrile: Molecular Properties and Synthesis

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Compound of Interest

Compound Name: Decanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **decanenitrile**, along with detailed experimental protocols for its synthesis. The information is intended to support research and development activities in the fields of chemistry and drug development.

Core Molecular Data

Decanenitrile, also known as caprinitrile or 1-cyanononane, is an aliphatic nitrile with a ten-carbon chain. Its molecular characteristics are fundamental to its reactivity and physical properties.

Table 1: Molecular and Physical Properties of **Decanenitrile**

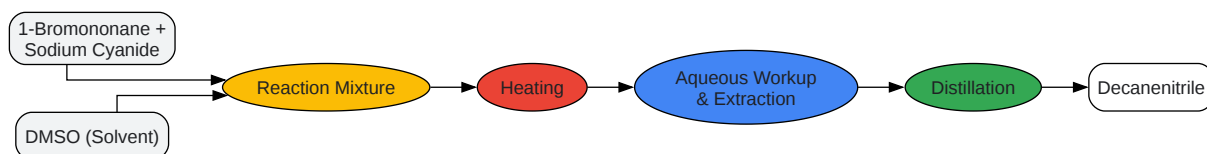
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₉ N	[1][2][3][4][5]
Molecular Weight	153.26 g/mol	[1][3][6]
IUPAC Name	Decanenitrile	[1]
CAS Number	1975-78-6	[1][2][4]
Appearance	Clear to colorless or pale yellow liquid	[1][2][6]
Boiling Point	241-243 °C	[1][3][6]
Melting Point	-15 °C	[3][6]
Density	0.81 g/mL	[3][6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[6][7]

Experimental Protocols

The synthesis of **decanenitrile** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

This method involves the reaction of 1-bromononane with sodium cyanide in a polar aprotic solvent, such as dimethyl sulfoxide (DMSO). The cyanide ion acts as a nucleophile, displacing the bromide ion to form the nitrile.

Experimental Workflow:



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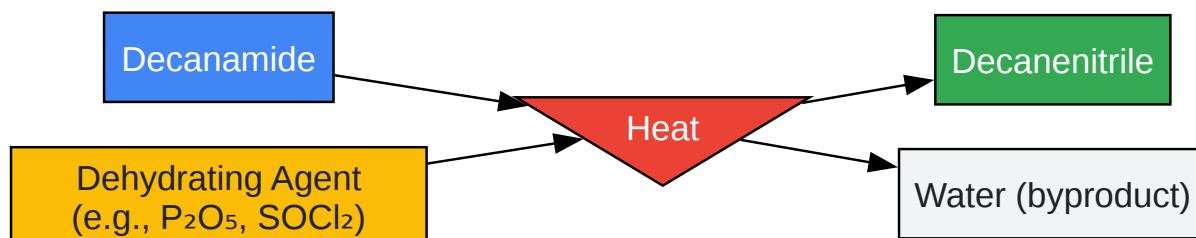
Caption: Workflow for the synthesis of **decanenitrile** via nucleophilic substitution.

Detailed Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium cyanide in dimethyl sulfoxide (DMSO).
- **Addition of Reactant:** Slowly add 1-bromononane to the stirred solution.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 100-150°C. The reaction progress can be monitored by gas chromatography (GC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Pour the mixture into water and extract the product with an organic solvent such as diethyl ether.
- **Purification:** Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and filter. Remove the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **decanenitrile**.

Another established method is the dehydration of decanamide using a dehydrating agent.

Logical Relationship of Dehydration Synthesis:



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Caption: Logical diagram of the dehydration of decanamide to **decanenitrile**.

Detailed Protocol:

- **Reaction Setup:** In a reaction vessel suitable for heating, combine decanamide with a dehydrating agent such as phosphorus pentoxide (P_2O_5) or thionyl chloride ($SOCl_2$).
- **Reaction Conditions:** Heat the mixture, typically under reflux, to drive the dehydration reaction. The reaction temperature will depend on the specific dehydrating agent used.
- **Workup and Purification:** Upon completion, the reaction mixture is worked up to remove the dehydrating agent and any byproducts. This may involve quenching the reaction, extraction, and washing. The final product is purified by distillation.

Applications in Research and Development

Decanenitrile serves as a versatile intermediate in organic synthesis.[6][7] Its nitrile functional group can be readily converted into other functional groups, such as amines, carboxylic acids, and ketones, making it a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[6][7] It is also used in the fragrance industry.[8] Due to its properties, it has been investigated for potential use in liquid crystals.[7]

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